

Application of 5-Methoxyflavanone in Lung Adenocarcinoma Research

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Compound of Interest

Compound Name: 5-Methoxyflavanone

Cat. No.: B1149988

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Introduction

5-Methoxyflavanone, a naturally occurring flavonoid, has demonstrated significant potential as an anti-tumor agent in lung adenocarcinoma (LUAD) research. Studies have revealed its ability to inhibit cancer cell proliferation, overcome chemoresistance, and modulate the tumor immune microenvironment. These application notes provide a comprehensive overview of the key findings and detailed protocols for the use of **5-Methoxyflavanone** in a research setting.

Mechanism of Action

5-Methoxyflavanone exerts its anti-tumor effects in lung adenocarcinoma through a multi-pronged approach. Mechanistic studies have shown that it induces the proteasomal degradation of cyclin D1 by inactivating the phosphoinositide 3-kinase/protein kinase B/glycogen synthase kinase-3 β (PI3K/AKT/GSK3 β) signaling pathway.[1][2][3] This disruption of the cell cycle machinery leads to a G0/G1 phase arrest, thereby inhibiting the proliferation of LUAD cells.[1][2][3] Furthermore, **5-Methoxyflavanone** has been shown to downregulate the expression of β -catenin, a substrate of GSK3 β , which may contribute to the decreased transcriptional level of cyclin D1.[1][2]

In addition to its anti-proliferative effects, **5-Methoxyflavanone** also plays a role in modulating the tumor's immune response. It has been observed to hinder the phosphorylation activation of STAT3, which in turn inhibits the expression of Programmed Death-Ligand 1 (PD-L1) in LUAD

cells.^{[1][2]} This suggests a potential role for **5-Methoxyflavanone** in enhancing anti-tumor immunity.

Data Presentation

In Vitro Efficacy of 5-Methoxyflavanone

The following table summarizes the observed effects of **5-Methoxyflavanone** on lung adenocarcinoma cell lines.

Cell Line	Assay	Parameter	Result	Reference
A549, H1975	MTT Assay	Cell Viability	Dose-dependent decrease	^[4]
A549, H1975	Colony Formation Assay	Proliferation	Inhibition of colony formation	^[4]
A549, H1975	EdU Assay	DNA Synthesis	Reduction in EdU-positive cells	^[4]
A549, H1975	Flow Cytometry	Cell Cycle	G0/G1 phase arrest	^{[1][2][4]}

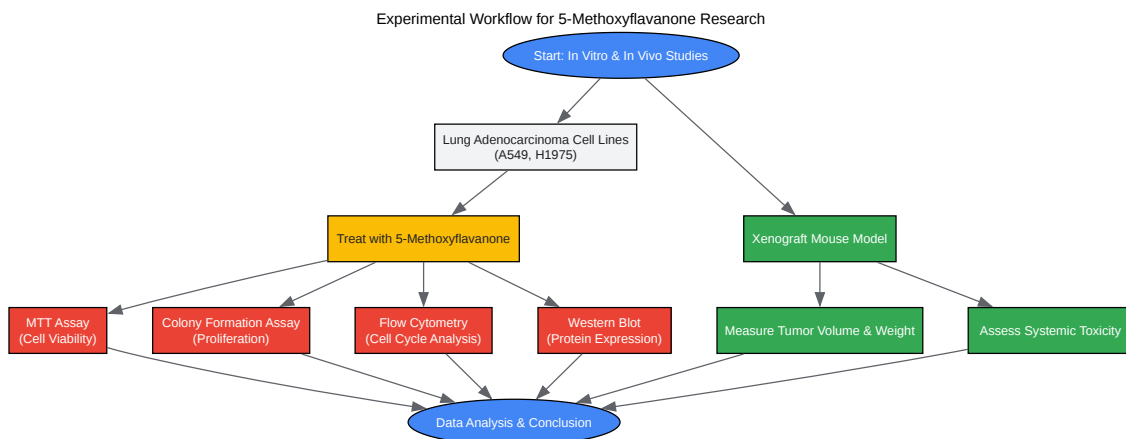
In Vivo Efficacy of 5-Methoxyflavanone

The table below outlines the results from a xenograft mouse model of lung adenocarcinoma.

Animal Model	Treatment	Parameter	Result	Reference
BALB/c nude mice with H1975 xenografts	5-Methoxyflavanone (100 mg/kg)	Tumor Volume	Significant reduction	[5]
Tumor Weight	Significant reduction	[5]		
Body Weight	No significant change	[5]		
Serum AST, ALT, Scr	No significant change	[5]		

Visualizations

Signaling Pathways and Experimental Workflow



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References

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